

Spectroscopic Characterization of 8-Acetoxy-2-bromo-octene: A Technical

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Compound of Interest

Compound Name: 8-Acetoxy-2-bromo-octene
CAS No.: 731773-24-3
Cat. No.: B1323691

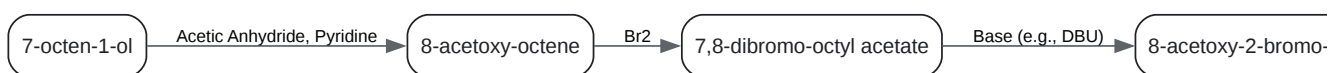
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This technical guide provides a comprehensive overview of the spectroscopic data for **8-acetoxy-2-bromo-octene**. Designed for researchers, scientists, and professionals in drug development, this document delves into the predicted Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopic features of this molecule. In the absence of publicly available experimental spectra for this specific compound, this guide leverages established spectroscopic principles and data from analogous structures to provide a robust, predictive analysis. This approach not only offers a detailed spectral analysis but also serves as a practical framework for the characterization of similar functionalized long-chain alkenes.

Molecular Structure and a Proposed Synthetic Route

8-Acetoxy-2-bromo-octene is a bifunctional organic molecule featuring a vinyl bromide at one end of an eight-carbon chain and an acetate ester at the other. This unique combination of functional groups makes it a potentially valuable building block in organic synthesis.

A plausible synthetic route to **8-acetoxy-2-bromo-octene** could involve a two-step process starting from 7-octen-1-ol. The first step would be the protection of the hydroxyl group as an acetate ester, followed by bromination of the double bond. A subsequent dehydrobromination could selectively yield the desired isomer.



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Caption: A proposed synthetic pathway for **8-acetoxy-2-bromo-octene**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. The following sections predict the ^1H and ^{13}C NMR spectra of **8-acetoxy-2-bromo-octene**, with assignments based on established chemical shift principles.

Predicted ^1H NMR Spectrum

The proton NMR spectrum is expected to show distinct signals for the vinyl protons, the methylene group adjacent to the acetate, the methyl group of the acetate, and the aliphatic chain protons.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Justification
H1a, H1b (C=CH ₂)	5.5 - 6.0	Multiplet	2H	Vinyl protons are significantly deshielded.[1]
H3	2.2 - 2.5	Multiplet	2H	Allylic protons, deshielded by the adjacent double bond.
H4, H5, H6	1.2 - 1.6	Multiplet	6H	Aliphatic methylene protons in the middle of the chain.
H7	1.6 - 1.8	Multiplet	2H	Methylene protons adjacent to the oxygen-bearing carbon.
H8	4.0 - 4.2	Triplet	2H	Methylene protons deshielded by the electronegative oxygen of the acetate group.
H10 (CH ₃)	2.0 - 2.1	Singlet	3H	Protons of the acetate methyl group.

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Caption: Numbering scheme for ¹H NMR assignments of **8-acetoxy-2-bromo-octene**.

Predicted ¹³C NMR Spectrum

The carbon NMR spectrum will provide complementary information, with ten distinct signals anticipated, corresponding to each unique carbon atom in the molecule.

Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Justification
C1 (=CH ₂)	115 - 125	Sp ² hybridized carbon of the terminal alkene.[2]
C2 (=CBr)	125 - 135	Sp ² hybridized carbon attached to bromine, deshielded.[2][3]
C3	30 - 35	Allylic carbon.
C4, C5, C6	25 - 30	Aliphatic methylene carbons.
C7	25 - 30	Aliphatic methylene carbon.
C8 (-CH ₂ O)	60 - 65	Carbon attached to the electronegative oxygen of the acetate group.[4]
C9 (C=O)	170 - 172	Carbonyl carbon of the ester.[5]
C10 (-COCH ₃)	20 - 22	Methyl carbon of the acetate group.

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}
```

Caption: Numbering scheme for ^{13}C NMR assignments of **8-acetoxy-2-bromo-octene**.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **8-acetoxy-2-bromo-octene** ($\text{C}_{10}\text{H}_{17}\text{BrO}_2$), the predicted mass spectrum would exhibit several key features.

The molecular ion peak (M^+) is expected to appear as a pair of peaks of nearly equal intensity, a characteristic isotopic signature of a bromine-containing molecule (^{79}Br and ^{81}Br isotopes).^[6]

- M^+ : m/z 248 (with ^{79}Br)
- $[M+2]^+$: m/z 250 (with ^{81}Br)

Predicted Fragmentation Pattern:

Fragment Ion (m/z)	Proposed Structure/Loss	Significance
189/191	$[M - \text{C}_2\text{H}_3\text{O}_2]^+$	Loss of the acetoxy group.
169	$[M - \text{Br}]^+$	Loss of the bromine atom.
129	$[M - \text{Br} - \text{C}_2\text{H}_4\text{O}]^+$	Subsequent loss from the $[M - \text{Br}]^+$ fragment.
43	$[\text{C}_2\text{H}_3\text{O}]^+$	Acylium ion from the acetate group, often a base peak. ^{[7][8]}

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"M+ (m/z 248/250)" -> "m/z 189/191" [label="- C2H3O2"];
"M+ (m/z 248/250)" -> "m/z 169" [label="- Br"];
"m/z 169" -> "m/z 129" [label="- C2H4O"];
"M+ (m/z 248/250)" -> "m/z 43" [label="Formation of Acylium Ion"];
}
```

Caption: Predicted major fragmentation pathways for **8-acetoxy-2-bromo-octene**.

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation, which causes molecular vibrations.

Predicted IR Absorption Bands:

Wavenumber (cm ⁻¹)	Vibrational Mode	Functional Group
3100 - 3000	C-H stretch	Vinyl C-H
2950 - 2850	C-H stretch	Aliphatic C-H
1745 - 1735	C=O stretch	Ester carbonyl[9][10]
1640 - 1620	C=C stretch	Alkene[11]
1250 - 1230	C-O stretch	Ester (acetate)
690 - 515	C-Br stretch	Alkyl bromide[12]

The presence of these characteristic absorption bands would provide strong evidence for the structure of **8-acetoxy-2-bromo-octene**.

Conclusion

This technical guide presents a detailed, predictive spectroscopic analysis of **8-acetoxy-2-bromo-octene**. By integrating fundamental principles of NMR spectroscopy with data from analogous compounds, a comprehensive and scientifically grounded dataset has been constructed. This guide is intended as a valuable resource for the identification and characterization of this compound and to provide a methodological template for the analysis of other novel molecules. The corroboration of these predicted data through experimental analysis will ultimately provide definitive structural confirmation.

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